

Application Notes and Protocols: Dichlorodifluoromethane in Atmospheric Chemistry Studies

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Compound of Interest

Compound Name: *Dichlorodifluoromethane*

Cat. No.: *B179400*

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For Researchers, Scientists, and Environmental Professionals

Introduction

Dichlorodifluoromethane (CCl_2F_2), commonly known as CFC-12 or Freon-12, is a synthetic chlorofluorocarbon with a significant legacy in atmospheric chemistry.[1][2] Initially valued for its non-toxic, non-flammable properties and utility as a refrigerant, aerosol propellant, and foam-blowing agent, its long atmospheric lifetime and chemical stability have led to profound environmental impacts.[2][3] These same properties, however, make it an invaluable tool for scientific research, particularly in understanding atmospheric dynamics and the history of anthropogenic impacts on our planet.

These application notes provide an overview of the primary uses of **dichlorodifluoromethane** in atmospheric chemistry research, with detailed protocols for its measurement and application as an environmental tracer.

Application 1: Investigating Stratospheric Ozone Depletion

The most critical application of studying **dichlorodifluoromethane** is in understanding the depletion of the stratospheric ozone layer.[2] CFC-12 is a potent ozone-depleting substance

due to the release of chlorine atoms in the stratosphere, which catalytically destroy ozone molecules.[4][5]

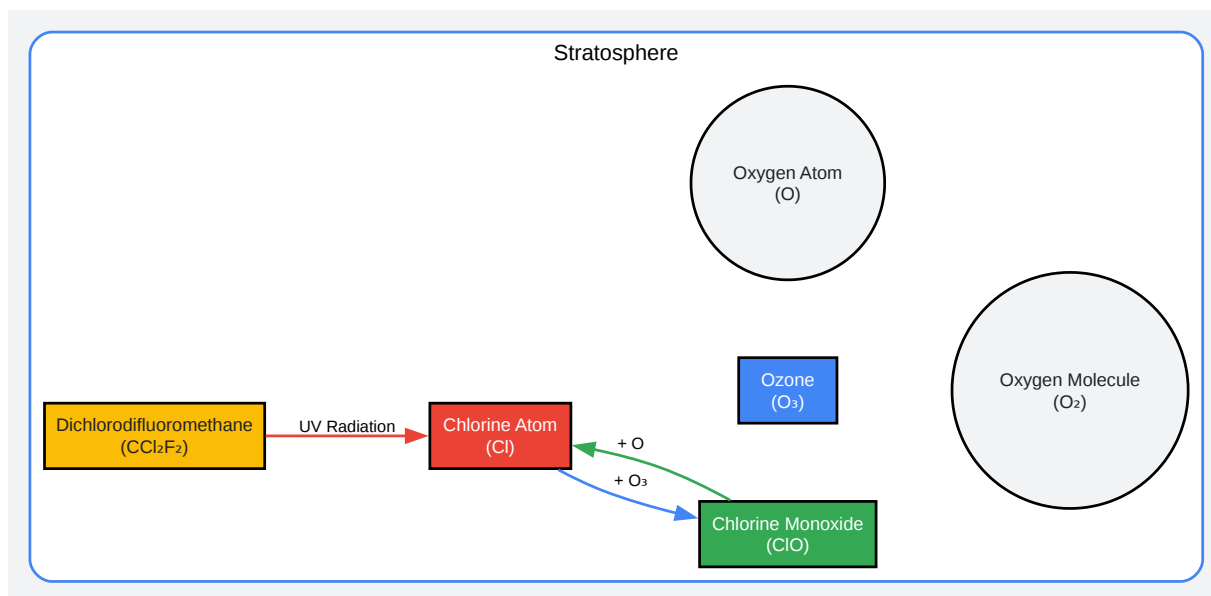
The Catalytic Ozone Depletion Cycle

Once transported to the stratosphere, CFC-12 molecules, which are inert in the troposphere, are broken down by high-energy ultraviolet (UV) radiation.[5][6] This photolysis releases chlorine atoms, initiating a catalytic cycle that destroys a significant number of ozone molecules.[4][7] A single chlorine atom can destroy up to 100,000 ozone molecules before it is removed from the stratosphere.[1]

The key reactions in this process are:

- Initiation (Photolysis of CFC-12): $\text{CCl}_2\text{F}_2 + \text{UV light} \rightarrow \text{CClF}_2 + \text{Cl}$ [1]
- Catalytic Ozone Destruction Cycle: $\text{Cl} + \text{O}_3 \rightarrow \text{ClO} + \text{O}_2$ [1][4][5] $\text{ClO} + \text{O} \rightarrow \text{Cl} + \text{O}_2$ [1][4][5]
- Net Reaction: $\text{O}_3 + \text{O} \rightarrow 2\text{O}_2$ [4]

The chlorine atom acts as a catalyst, as it is regenerated at the end of the cycle and is free to destroy more ozone molecules.[4][7]



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Caption: Catalytic cycle of ozone depletion initiated by **dichlorodifluoromethane**.

Application 2: Dichlorodifluoromethane as an Atmospheric and Hydrospheric Tracer

The long atmospheric lifetime, well-documented emission history, and inertness in the troposphere and hydrosphere make CFC-12 an excellent tracer for various environmental processes.

Atmospheric Monitoring and Circulation Studies

By measuring the concentration of CFC-12 at various locations and altitudes, scientists can trace the movement of air masses, study atmospheric circulation patterns, and validate climate models.[2] Global monitoring networks, such as the NOAA Global Monitoring Laboratory's Halocarbons and other Atmospheric Trace Species (HATS) group, have been tracking atmospheric concentrations of CFC-12 since the 1970s.[8]

Ocean Circulation and Ventilation

CFCs dissolve in surface ocean water at concentrations that are in equilibrium with the atmosphere. This water is then transported into the deep ocean. By measuring the concentration of CFC-12 in deep ocean water, oceanographers can determine how long it has been since that water was last in contact with the atmosphere, providing insights into ocean circulation rates and patterns.

Groundwater Age-Dating

Similarly to its application in oceanography, CFC-12 can be used to determine the age of young groundwater (recharged within the last 50-60 years).[9] This is crucial for managing water resources and understanding the vulnerability of aquifers to contamination. The age is determined by comparing the measured CFC concentration in a groundwater sample to the known historical atmospheric concentrations, assuming the water was in equilibrium with the atmosphere at the time of recharge.[10]

Quantitative Data Summary

The following tables summarize key quantitative data for **dichlorodifluoromethane**.

Table 1: Physical and Environmental Properties of **Dichlorodifluoromethane** (CFC-12)

Property	Value	Source
Chemical Formula	CCl_2F_2	[11]
Molar Mass	120.91 g/mol	[1]
Atmospheric Lifetime	102 years	[12]
Ozone Depletion Potential (ODP)	1.0 (relative to CFC-11)	[12]
Global Warming Potential (GWP-100yr)	10,200 (relative to CO_2)	[12]

Table 2: Historical Atmospheric Concentrations of **Dichlorodifluoromethane** (Northern Hemisphere)

Year	Concentration (ppt)
1950	~10
1960	~30
1970	~120
1980	~300
1990	~480
2000	~540
2010	~530
2020	~500
Source: Compiled from NOAA/GML data. [8] [13]	

Experimental Protocols

Protocol 1: Measurement of Atmospheric Dichlorodifluoromethane

This protocol outlines the measurement of CFC-12 in ambient air samples using gas chromatography with an electron capture detector (GC-ECD).

1. Principle: Whole air samples are collected and a known volume is injected into a gas chromatograph. The components of the air sample are separated based on their affinity for a stationary phase within a chromatographic column. An electron capture detector (ECD) is used for highly sensitive detection of halogenated compounds like CFC-12.[\[2\]](#)[\[14\]](#)

2. Apparatus and Materials:

- Personal sampling pump
- Sorbent tubes (e.g., activated charcoal) or evacuated canisters (e.g., Summa canisters)[\[15\]](#)
[\[16\]](#)
- Gas chromatograph equipped with an ECD[\[2\]](#)

- Chromatographic column (e.g., OV-101 packed column)[2]
- High-purity nitrogen or other suitable carrier gas[2]
- Certified CFC-12 gas standards for calibration
- Gas-tight syringes

3. Air Sample Collection (Whole Air Sampling in Canisters):

- Canister Preparation: Use pre-cleaned, evacuated stainless steel canisters.
- Pre-Sampling: Attach a flow controller to the canister inlet to regulate the sample collection rate for integrated samples. For grab samples, a simple valve is sufficient.[15]
- Sample Collection: Open the canister valve to allow ambient air to be drawn into the canister due to the vacuum.[15] For personal air sampling, a pump is used to draw air through a sorbent tube.[16]
- Post-Sampling: Close the valve securely and record the sampling location, time, and duration.
- Transport: Transport the canister to the laboratory for analysis.

4. Protocol for GC-ECD Analysis:

- Instrument Setup: Set up the GC-ECD according to the manufacturer's instructions, optimizing parameters such as column temperature, carrier gas flow rate, and detector temperature.[6]
- Calibration: Perform a multi-point calibration by injecting known amounts of the certified CFC-12 standard to generate a calibration curve (peak area vs. concentration).[6]
- Sample Injection: Inject a precise volume of the air sample from the canister or a desorbed solvent from a sorbent tube into the GC.
- Chromatographic Separation: The sample is carried through the column, and CFC-12 is separated from other atmospheric components.

- **Detection:** The ECD detects the CFC-12 as it elutes from the column, generating a peak on the chromatogram.
- **Quantification:** The concentration of CFC-12 in the sample is determined by comparing the peak area to the calibration curve.

5. Quality Control:

- Analyze blank samples to check for contamination.
- Regularly run calibration standards to check for instrument drift.
- Participate in inter-laboratory comparison exercises to ensure data accuracy.

Protocol 2: Groundwater Age-Dating using Dichlorodifluoromethane

This protocol provides a general workflow for using CFC-12 to estimate the recharge age of groundwater.

1. **Principle:** The concentration of CFC-12 in a groundwater sample is measured and related back to historical atmospheric concentrations to determine when the water was last in equilibrium with the atmosphere (i.e., the time of recharge).^[10]

2. Sample Collection:

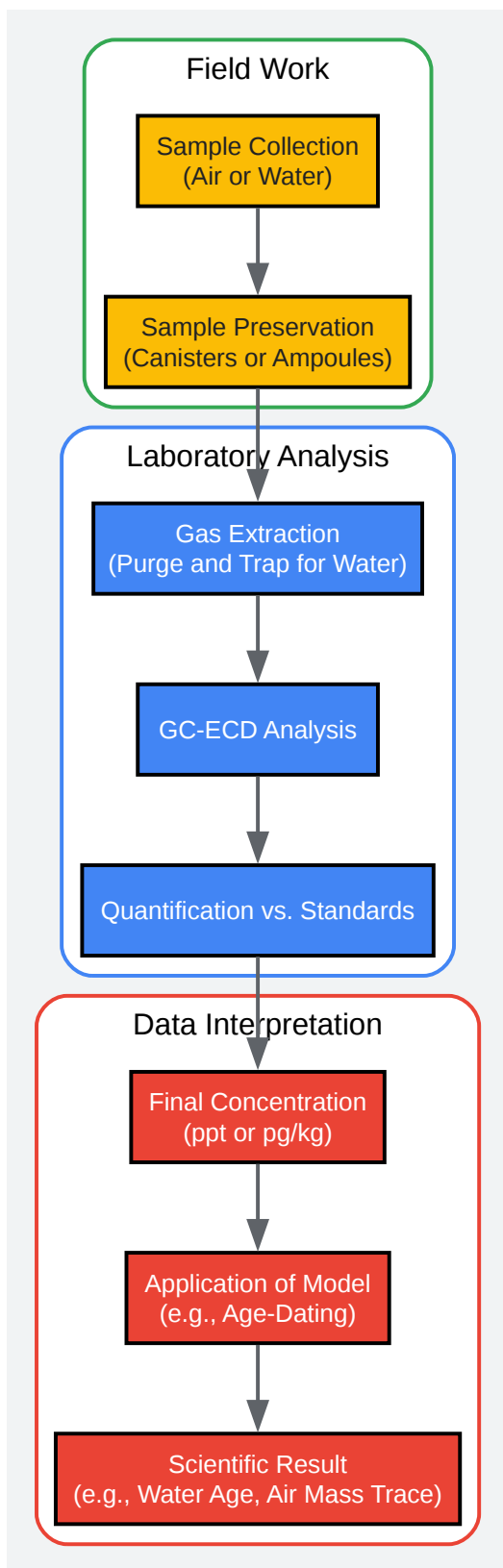
- **Well Purging:** Purge the well to ensure the sample is representative of the aquifer water.
- **Sample Extraction:** Collect the water sample using a method that avoids contact with the atmosphere to prevent contamination. This often involves a closed path from the well to the sampling container.^[9]
- **Sample Storage:** Samples are typically stored in borosilicate glass ampoules, which are flame-sealed after collection to ensure no gas exchange.^[17]

3. Laboratory Analysis:

- Extraction: The dissolved gases, including CFC-12, are extracted from the water sample, typically using a purge-and-trap system.[\[17\]](#)
- Analysis: The extracted gas is analyzed using GC-ECD, as described in Protocol 1.

4. Age Interpretation:

- Concentration Calculation: The measured CFC-12 concentration in the water is determined.
- Recharge Temperature: The recharge temperature of the groundwater is estimated, often by measuring the concentrations of dissolved nitrogen and argon.[\[10\]](#)
- Equilibrium Calculation: The expected atmospheric concentration of CFC-12 at the time of recharge is calculated based on the measured concentration in the water and the recharge temperature, using Henry's Law solubility data.
- Age Determination: The calculated atmospheric concentration is matched to the known historical atmospheric concentration curve for CFC-12 to determine the year of recharge.



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Caption: Experimental workflow for using CFC-12 as an environmental tracer.

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